

Light sensitivity and proper storage of Allura Red AC

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Compound of Interest

Compound Name: Red 2

Cat. No.: B1170439

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Technical Support Center: Allura Red AC

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling, storage, and troubleshooting of Allura Red AC.

Frequently Asked Questions (FAQs)

Q1: What is Allura Red AC and what are its common applications in research?

Allura Red AC, also known as FD&C Red No. 40, is a synthetic monoazo dye widely used as a colorant.^{[1][2]} It consists primarily of the disodium salt of 6-hydroxy-5-[(2-methoxy-5-methyl-4-sulfophenyl)azo]-2-naphthalenesulfonic acid.^[1] In laboratory and development settings, it is used in the formulation of drugs and cosmetics, as a tracer dye in various experimental setups, and in food science studies to understand dye stability and interactions with other components.^{[2][3]}

Q2: Is Allura Red AC sensitive to light?

There are conflicting reports regarding the light sensitivity of Allura Red AC. Some sources describe it as having very good stability to light and resistant to heat and light.^{[2][3][4]} Conversely, other safety data sheets and chemical suppliers explicitly label it as light-sensitive and recommend keeping it away from direct sunlight.^{[3][5][6]}

Scientific studies confirm that Allura Red AC can undergo photodegradation when exposed to light, particularly in solution.[7][8] The degradation process is influenced by the solvent system and the presence of other ingredients, such as ascorbic acid, which can accelerate the formation of degradation products under simulated sunlight.[7][9][10] Therefore, for experimental consistency and to ensure the integrity of the compound, it is critical to treat Allura Red AC as a light-sensitive reagent and minimize its exposure to light.

Q3: What are the optimal storage conditions for Allura Red AC powder?

To ensure its stability, Allura Red AC powder should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[5][11] It is also described as being very hygroscopic, making protection from moisture essential.[3][6] Key recommendations include keeping it away from sources of ignition and avoiding excessive heat and light.[11][12]

Q4: How should I store solutions of Allura Red AC?

Aqueous solutions of Allura Red AC are stable across a pH range of 3 to 8.[2][3] However, due to its photosensitivity in solution, it is crucial to store prepared solutions in amber vials or containers wrapped in aluminum foil to protect them from light. For short-term storage, refrigeration at 2-8°C is advisable. For longer-term storage of the dye in a solvent, temperatures of -20°C for one month or -80°C for up to six months are recommended, provided the container is sealed to prevent moisture ingress.[5]

Q5: What are the known incompatibilities for Allura Red AC?

Allura Red AC is incompatible with strong oxidizing agents.[11][13] Contact with these substances can lead to chemical reactions that degrade the dye and may pose a safety hazard.[13] It is also advised to avoid mixing the dye with acids, aldehydes, and several other reactive compounds, as this can result in the formation of toxic gases.[13]

Q6: My Allura Red AC solution has changed color or appears to have degraded. What are the possible causes?

Several factors could cause the degradation of an Allura Red AC solution:

- **Light Exposure:** As a photosensitive compound, prolonged exposure to ambient or UV light can cause the dye to break down.[7][8]

- **Chemical Incompatibility:** Contamination with strong oxidizing agents or other incompatible chemicals can cause it to degrade.[\[11\]](#)
- **pH Shift:** While stable between pH 3 and 8, its color can change in strongly alkaline conditions, appearing dark red.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- **Microbial Contamination:** Non-sterile aqueous solutions can be susceptible to microbial growth over time, which may alter the dye's properties.
- **Interactions with Other Components:** In complex formulations, Allura Red AC can interact with other ingredients (e.g., ascorbic acid), leading to degradation, especially when exposed to light.[\[9\]](#)[\[10\]](#)

Data Presentation

Table 1: Summary of Recommended Storage Conditions for Allura Red AC

Parameter	Condition	Rationale	Source(s)
Physical Form	Solid Powder	Store in a tightly-closed container.	[11]
Keep in a dry, cool, well-ventilated area.	[5][11][12]		
Protect from moisture (hygroscopic).	[3][5][6]		
Recommended Temperature: Room Temperature or -20°C.	[3][5][6]		
In Solution	Solvent Storage	Protect from light (use amber vials or foil).	[5]
Short-term: 2-8°C.	-		
Long-term: -20°C (1 month) or -80°C (6 months), sealed.	[5]		
General	Light & Heat	Keep away from direct sunlight and excessive heat.	[5][12]
Incompatibilities	Avoid strong oxidizing agents.	[11][13]	

Experimental Protocols

Protocol 1: General Method for Assessing the Photostability of Allura Red AC in Solution

This protocol provides a framework for evaluating the stability of Allura Red AC under specific light conditions.

1. Objective: To quantify the degradation of Allura Red AC in a specific solvent or formulation when exposed to a controlled light source over time.

2. Materials:

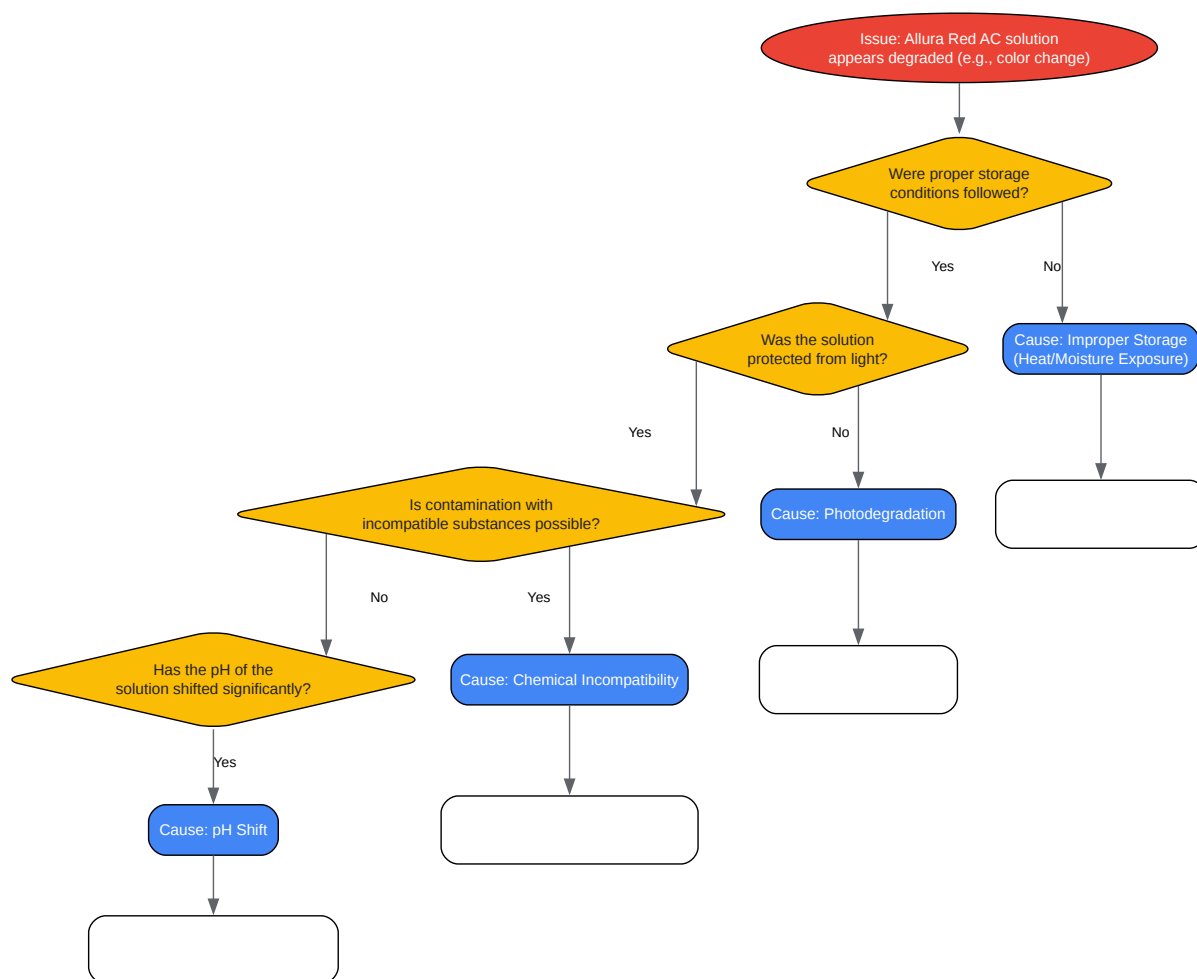
- Allura Red AC powder
- Chosen solvent (e.g., deionized water, buffer solution, or experimental formulation)
- Spectrophotometer (UV-Vis)
- Quartz or glass cuvettes
- Controlled light source (e.g., sunlight simulator, UV lamp)
- Amber vials and clear vials
- Volumetric flasks and pipettes
- Aluminum foil

3. Methodology:

- Preparation of Stock Solution:
 - Accurately weigh a known amount of Allura Red AC powder and dissolve it in the chosen solvent to create a concentrated stock solution.
 - Store the stock solution in an amber bottle, protected from light.
- Preparation of Working Solutions:
 - Dilute the stock solution to a working concentration that gives an absorbance reading within the linear range of the spectrophotometer (typically between 0.1 and 1.0) at its maximum absorbance wavelength ($\lambda_{\text{max}} \approx 504 \text{ nm}$).[\[2\]](#)[\[3\]](#)
 - Prepare two sets of identical samples in clear vials: a "light-exposed" set and a "dark control" set.
 - Wrap the "dark control" set completely in aluminum foil to prevent any light exposure.
- Exposure Conditions:

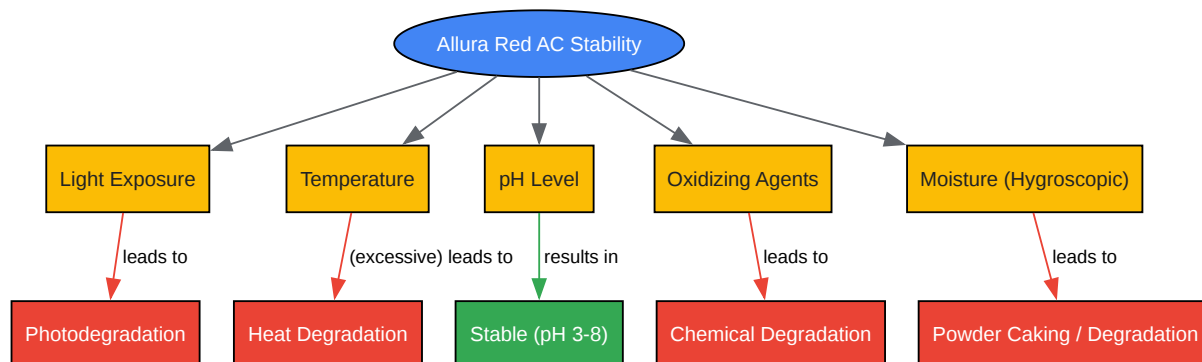
- Place both sets of samples in a temperature-controlled environment under the selected light source.
- Ensure the distance and intensity of the light source are constant throughout the experiment.
- Data Collection:
 - At predetermined time intervals (e.g., 0, 1, 2, 4, 8, 24 hours), take an aliquot from one vial of each set.
 - Measure the absorbance of each aliquot at the λ_{max} (≈ 504 nm) using the spectrophotometer. Use the same solvent as a blank.
 - Record the absorbance values for both the light-exposed and dark control samples at each time point.
- Data Analysis:
 - The degradation of Allura Red AC often follows first-order kinetics.^{[7][8]}
 - Calculate the concentration of Allura Red AC at each time point using the Beer-Lambert law ($A = \epsilon bc$), or simply use the change in absorbance as a proxy for degradation.
 - Plot the natural logarithm of the absorbance ($\ln(A)$) versus time for the light-exposed samples.
 - If the plot is linear, the degradation follows first-order kinetics, and the negative of the slope represents the degradation rate constant (k).
 - Compare the absorbance of the light-exposed samples to the dark controls to confirm that degradation is primarily due to light exposure.

Visualizations



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Caption: Troubleshooting workflow for degraded Allura Red AC solutions.



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Caption: Key factors influencing the stability of Allura Red AC.

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